

Preparing Stock Solutions of BMS-192364 with DMSO and PEG300: An Application Note

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Compound of Interest

Compound Name: BMS-192364

Cat. No.: B1667176

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Introduction

BMS-192364 is a potent and selective agonist of the Regulator of G-protein Signaling (RGS) proteins, which functions by targeting the $G\alpha$ -RGS interaction to produce an inactive $G\alpha$ -RGS complex.[1] This small molecule has been shown to reduce urinary bladder contraction and inhibit calcium flux, making it a valuable tool for research in areas such as smooth muscle physiology and G-protein coupled receptor (GPCR) signaling.[1] Proper preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. This application note provides detailed protocols for preparing stock solutions of **BMS-192364** using dimethyl sulfoxide (DMSO) and a co-solvent system of DMSO and polyethylene glycol 300 (PEG300) for in vitro and in vivo studies, respectively.

Physicochemical Properties and Solubility Data

A summary of the relevant physicochemical properties and solubility information for **BMS-192364** is provided in the table below. This data is essential for accurately preparing solutions of the desired concentration.

Property	Value	Source
Molecular Weight	355.70 g/mol	[1][2]
Formula	C ₁₅ H ₉ ClF ₃ N ₃ O ₂	[1][2]
Appearance	White to off-white solid	[1]
CAS Number	202822-21-7	[1][2]
Solubility in DMSO	100 mg/mL (281.14 mM) (ultrasonication required)	[1]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[1]
Storage (in Solvent)	-80°C for 6 months; -20°C for 1 month	[1]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution in DMSO (for in vitro use)

This protocol describes the preparation of a 100 mM stock solution of **BMS-192364** in DMSO. This high-concentration stock is suitable for subsequent dilution into aqueous buffers or cell culture media for a variety of in vitro assays.

Materials:

- **BMS-192364** powder
- Anhydrous/low-water content Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Procedure:

- **Weighing the Compound:** Accurately weigh the desired amount of **BMS-192364** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 35.57 mg of **BMS-192364**.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the vial containing the **BMS-192364** powder. For a 100 mM solution, if you weighed 35.57 mg of the compound, add 1 mL of DMSO. It is recommended to use newly opened DMSO to minimize the impact of water absorption, which can affect solubility.[\[1\]](#)
- **Dissolution:** Vortex the mixture thoroughly. To ensure complete dissolution, sonicate the solution in an ultrasonic bath until no solid particles are visible.[\[1\]](#)
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)

Protocol 2: Preparation of a Working Solution using a DMSO and PEG300 Co-solvent System (for in vivo use)

For in vivo experiments, a co-solvent system is often necessary to maintain the solubility of hydrophobic compounds in an aqueous vehicle suitable for administration. This protocol provides a method to prepare a 2.5 mg/mL working solution of **BMS-192364** using a mixture of DMSO, PEG300, Tween-80, and saline.

Materials:

- **BMS-192364** stock solution in DMSO (e.g., 25 mg/mL)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Sterile saline (0.9% NaCl)
- Sterile conical tubes

Procedure:

- Prepare a DMSO Stock: First, prepare a concentrated stock solution of **BMS-192364** in DMSO, for example, at 25 mg/mL, following Protocol 1.
- Co-solvent Formulation: The final formulation will consist of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline by volume.
- Stepwise Mixing (for 1 mL of working solution): a. To a sterile conical tube, add 400 µL of PEG300. b. Add 100 µL of the 25 mg/mL **BMS-192364** DMSO stock solution to the PEG300 and mix thoroughly. c. Add 50 µL of Tween-80 and mix until the solution is homogeneous. d. Add 450 µL of sterile saline to bring the total volume to 1 mL. Mix thoroughly.
- Final Concentration: This procedure yields a clear solution with a final **BMS-192364** concentration of 2.5 mg/mL.^[1]
- Use and Storage: It is recommended to prepare this working solution fresh on the day of use.^[1] If short-term storage is necessary, keep it at 4°C and visually inspect for any precipitation before use.

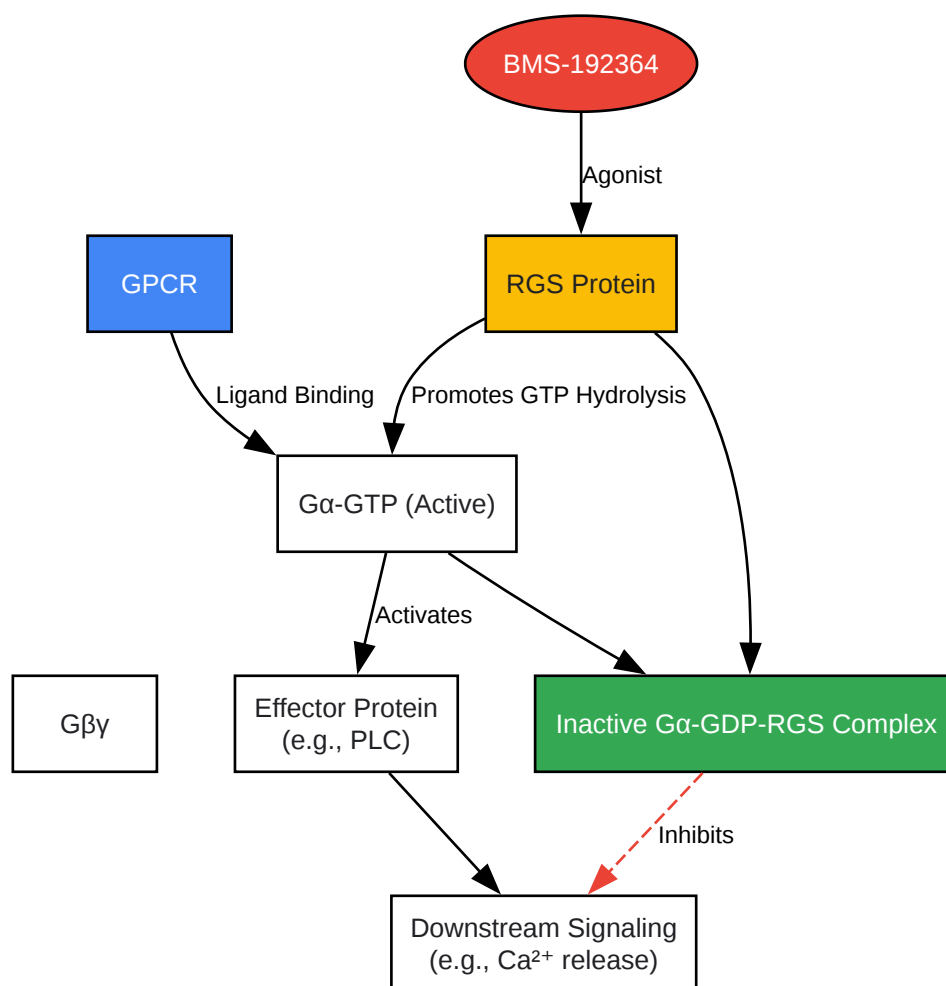
Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for preparing the **BMS-192364** stock and working solutions.

Caption: Workflow for **BMS-192364** solution preparation.

Signaling Pathway of **BMS-192364**

BMS-192364 acts on the G-protein signaling pathway. The diagram below illustrates its mechanism of action.



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Caption: Mechanism of action of **BMS-192364**.

Conclusion

The protocols outlined in this application note provide a reliable methodology for the preparation of **BMS-192364** stock solutions for both in vitro and in vivo applications. Adherence to these guidelines, particularly with respect to the use of anhydrous DMSO and proper storage conditions, is paramount for ensuring the integrity and activity of the compound, thereby leading to more accurate and reproducible experimental outcomes.

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References

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